

Application Note & Protocols: Dichlorobis[chloro(cyclohexene)platinum(II)] in Homogeneous Catalysis

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Compound of Interest

Compound Name:	Dichlorobis[chloro(cyclohexene)platinum(II)]
CAS No.:	12176-53-3
Cat. No.:	B576674

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Introduction: The Role of Dichlorobis[chloro(cyclohexene)platinum(II)] in Modern Catalysis

Dichlorobis[chloro(cyclohexene)platinum(II)], a robust Platinum(II) coordination complex, serves as a highly effective pre-catalyst in a variety of homogeneous catalytic transformations. While platinum complexes have long been recognized for their catalytic prowess in reactions such as hydrogenation, hydroformylation, and cycloisomerization, their most significant industrial impact lies in hydrosilylation.^{[1][2]} This application note provides an in-depth guide for researchers, chemists, and drug development professionals on the practical application of **Dichlorobis[chloro(cyclohexene)platinum(II)]**.

We will delve into the mechanistic underpinnings of its catalytic activity, provide detailed, field-tested protocols for its use in hydrosilylation, and offer insights into optimizing reaction

conditions. The protocols are designed to be self-validating, with clear explanations for each step to ensure both reproducibility and a deeper understanding of the catalytic system.

Catalyst Profile: Physicochemical Properties and Safe Handling

Before utilization, a thorough understanding of the catalyst's properties and safety requirements is paramount.

Table 1: Physicochemical Data for **Dichlorobis[chloro(cyclohexene)platinum(II)]**

Property	Value	Reference(s)
Chemical Formula	$C_{12}H_{20}Cl_4Pt_2$	[3]
Molecular Weight	696.26 g/mol	[4]
CAS Number	60134-75-0 or 12176-53-3	[4][5][6]
Appearance	Beige to yellow or yellow-green solid/powder	[3][7]
Structure	Dimeric Platinum(II) complex with bridging chlorides	N/A
Solubility	Soluble in chlorinated solvents (e.g., DCM, chloroform), THF; sparingly soluble in alcohols.	N/A

Storage and Stability

This platinum complex is relatively stable but should be stored in a cool, dry place under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation from moisture or oxygen over long periods. Keep containers tightly sealed.

Safety and Handling

As with most heavy metal compounds, appropriate personal protective equipment (PPE) is required.

- Engineering Controls: Handle the solid and its solutions within a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[8\]](#)[\[9\]](#)
- Personal Protective Equipment: Wear safety goggles (EN 166), chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[8\]](#)[\[9\]](#)
- Disposal: Dispose of waste materials and reaction residues in accordance with local, state, and federal regulations for heavy metal waste.

Core Application: Catalytic Hydrosilylation

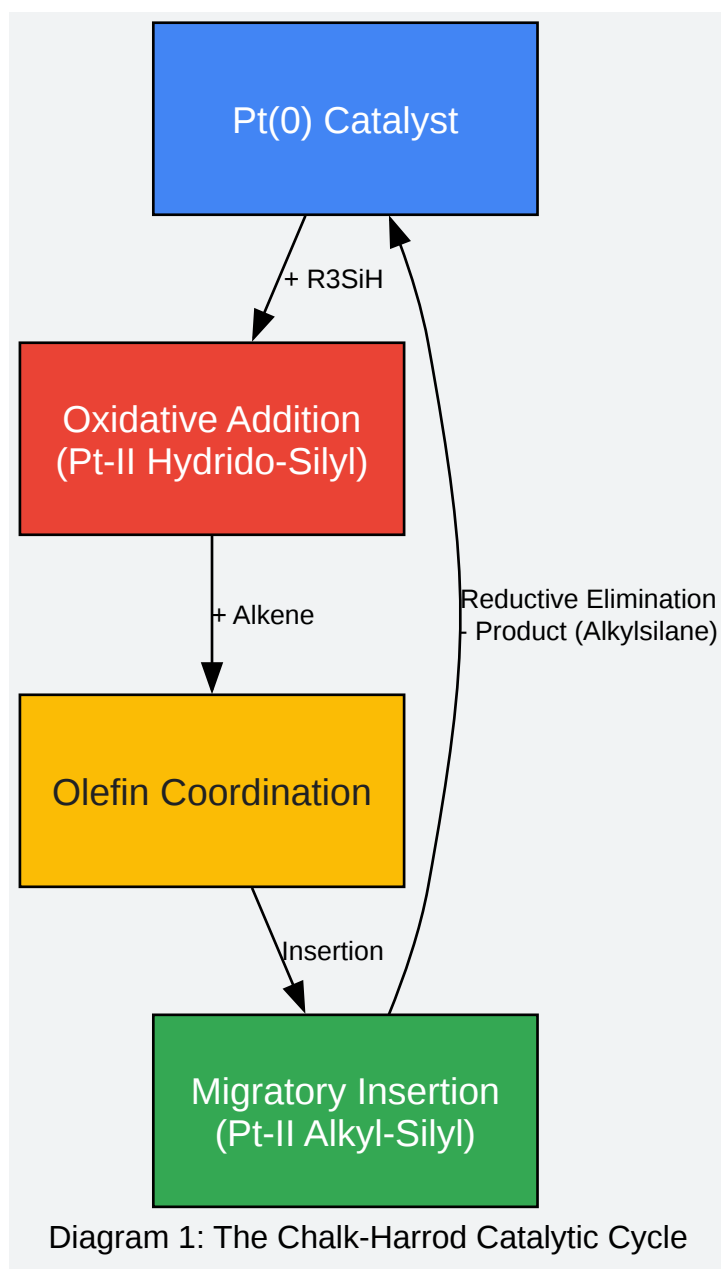
Hydrosilylation, the addition of a silicon-hydride (Si-H) bond across an unsaturated bond (e.g., an alkene or alkyne), is a cornerstone of organosilicon chemistry.[\[10\]](#) Platinum-based catalysts are exceptionally efficient for this transformation.[\[1\]](#)[\[11\]](#)

Mechanism of Action: The Chalk-Harrod Pathway

While **Dichlorobis[chloro(cyclohexene)platinum(II)]** is a Pt(II) species, it is widely accepted that it acts as a pre-catalyst. In situ, it is reduced by the hydrosilane reagent to a catalytically active Pt(0) species, which then enters the primary catalytic cycle.[\[12\]](#) The most widely accepted mechanism for platinum-catalyzed hydrosilylation is the Chalk-Harrod mechanism.[\[10\]](#)[\[13\]](#)

The key steps are:

- Oxidative Addition: A hydrosilane molecule oxidatively adds to the Pt(0) center, forming a Pt(II) hydrido-silyl intermediate.
- Olefin Coordination: The alkene substrate coordinates to the platinum center.
- Migratory Insertion: The coordinated alkene inserts into the Pt-H bond. This step is typically regioselective, leading to the anti-Markovnikov product where the silicon atom attaches to the terminal carbon.
- Reductive Elimination: The resulting alkyl-silyl-platinum complex undergoes reductive elimination, releasing the final alkylsilane product and regenerating the active Pt(0) catalyst, which re-enters the cycle.[\[10\]](#)



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Caption: The Chalk-Harrod mechanism for Pt-catalyzed hydrosilylation.

Detailed Experimental Protocol: Hydrosilylation of 1-Octene

This protocol details a general procedure for the hydrosilylation of a terminal alkene, 1-octene, with triethylsilane using **Dichlorobis[chloro(cyclohexene)platinum(II)]** as the pre-catalyst.

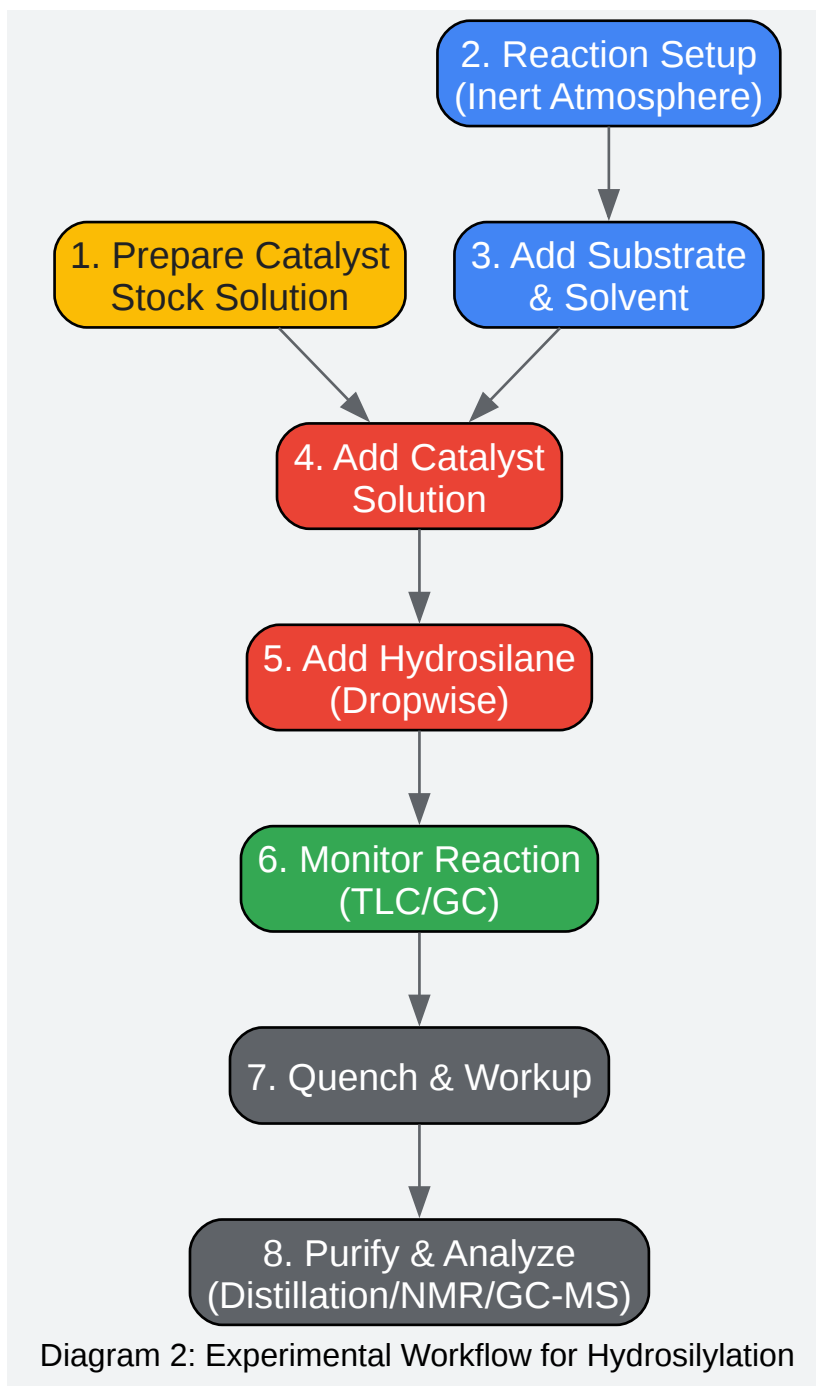
Objective

To synthesize 1-(triethylsilyl)octane with high yield and selectivity via homogeneous catalysis.

Materials and Equipment

- Catalyst: **Dichlorobis[chloro(cyclohexene)platinum(II)]**
- Substrate: 1-Octene ($\geq 98\%$, anhydrous)
- Reagent: Triethylsilane ($\geq 98\%$)
- Solvent: Toluene (anhydrous)
- Equipment:
 - Schlenk flask or oven-dried round-bottom flask with a magnetic stir bar
 - Septa and needles/syringes
 - Inert gas line (Argon or Nitrogen)
 - Magnetic stir plate
 - Standard glassware for workup (separatory funnel, flasks)
 - Rotary evaporator

Workflow Visualization



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Caption: Step-by-step workflow for the catalytic hydrosilylation protocol.

Reagent Preparation

- Catalyst Stock Solution (1.0 mM): Under an inert atmosphere, accurately weigh ~7.0 mg of **Dichlorobis[chloro(cyclohexene)platinum(II)]** and dissolve it in 10.0 mL of anhydrous

toluene. This provides a solution where 100 μL contains 0.01 μmol of the dimeric catalyst, corresponding to 20 ppm Pt relative to 10 mmol of substrate.

- Causality: Preparing a stock solution allows for accurate and reproducible dosing of the catalyst at parts-per-million (ppm) levels, which is crucial for cost-effectiveness and minimizing metal contamination in the final product.

Step-by-Step Procedure

- **Reaction Setup:** Place a 50 mL oven-dried Schlenk flask equipped with a magnetic stir bar under an inert atmosphere of argon or nitrogen.
- **Charge Reactants:** To the flask, add 1-octene (1.12 g, 10.0 mmol, 1.0 equiv) followed by 10 mL of anhydrous toluene via syringe.
- **Catalyst Addition:** Add the required volume of the catalyst stock solution via syringe. For a 20 ppm Pt loading, add 100 μL of the 1.0 mM stock solution.
 - Causality: The catalyst is added before the hydrosilane to ensure it is well-dispersed in the reaction medium, promoting efficient initiation of the catalytic cycle upon introduction of the reducing agent (hydrosilane).
- **Hydrosilane Addition:** Begin stirring the solution. Add triethylsilane (1.28 g, 11.0 mmol, 1.1 equiv) dropwise over 5-10 minutes. An exotherm may be observed.
 - Causality: A slight excess of the hydrosilane ensures complete consumption of the limiting alkene substrate. Dropwise addition is a critical safety and control measure to manage the exothermic nature of the reaction, preventing dangerous temperature spikes and potential side reactions.
- **Reaction Monitoring:** Stir the reaction at room temperature. Monitor the disappearance of the starting materials by taking small aliquots (under inert atmosphere) and analyzing via GC or TLC. The reaction is typically complete within 1-4 hours.
- **Workup:** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator. The crude product is often of high purity.

- Purification (Optional): If necessary, the product can be purified by vacuum distillation to remove any non-volatile catalyst residues or high-boiling side products.
- Analysis: Confirm the structure and purity of the product, 1-(triethylsilyl)octane, using ^1H NMR, ^{13}C NMR, and GC-MS.

Data Analysis & Expected Results

- Yield: >95%
- Selectivity: >99% for the terminal (anti-Markovnikov) addition product.
- ^1H NMR (CDCl_3): Expect characteristic signals for the triethylsilyl group (quartet ~0.5 ppm, triplet ~0.9 ppm) and the octyl chain, with the methylene protons adjacent to the silicon appearing as a triplet around 0.5-0.6 ppm.

Quantitative Data & Troubleshooting

Table 2: Representative Hydrosilylation Conditions

Alkene Substrate	Hydrosilane	Catalyst Loading (ppm Pt)	Temp (°C)	Time (h)	Typical Yield (%)
1-Hexene	Triethoxysilane	10-50	25-60	1-3	>95
Styrene	Phenylsilane	20-100	25	2-5	>90 (β -isomer)
Allyl Glycidyl Ether	Heptamethyltrisiloxane	5-20	40-80	0.5-2	>98
Vinyltrimethoxysilane	Trichlorosilane	50-200	60-100	1-4	>90

Table 3: Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
No or Slow Reaction	1. Inactive catalyst (degraded).2. Presence of inhibitors (e.g., water, oxygen, sulfur compounds).3. Insufficient temperature.	1. Use fresh catalyst or stock solution.2. Ensure all reagents, solvents, and glassware are rigorously dried and the system is fully inert.3. Gently warm the reaction mixture to 40-60 °C.
Low Yield	1. Incomplete reaction.2. Loss of product during workup.	1. Increase reaction time or slightly increase catalyst loading.2. Use care during solvent removal and purification steps.
Formation of Side Products	1. Alkene isomerization.2. Dehydrogenative silylation.	1. Use milder conditions (lower temperature). Some Pt catalysts are known to cause isomerization. [10] [14] 2. Ensure a strictly inert atmosphere; this side reaction can be promoted by certain catalyst states.

Conclusion

Dichlorobis[chloro(cyclohexene)platinum(II)] is a versatile and highly efficient pre-catalyst for homogeneous catalysis, particularly for the industrially vital hydrosilylation reaction. Its utility stems from its reliable generation of the active Pt(0) species in situ, leading to high conversion rates and excellent selectivity under mild conditions. By following the detailed protocols and understanding the underlying mechanistic principles outlined in this guide, researchers can confidently and safely employ this catalyst to achieve their synthetic objectives in organosilicon chemistry and beyond.

References

- Johnson Matthey Technology Review. (2025). Unveiling the Potential of Platinum in Homogeneous Catalysis: A Review of Pt-NHC Chemistry and Pt-Catalysed Hydrosilylation

Reactions: Part I. [\[Link\]](#)

- ResearchGate. (2025). ChemInform Abstract: Recent Advances in Homogeneous Catalysis Using Platinum Complexes. [\[Link\]](#)
- Johnson Matthey Technology Review. (1969). Platinum Metal Complexes in Homogeneous Catalysis. [\[Link\]](#)
- Ingenta Connect. (1969). Platinum Metal Complexes in Homogeneous Catalysis. [\[Link\]](#)
- Fisher Scientific. (2024). SAFETY DATA SHEET - Platinum(IV) oxide monohydrate, Adams Catalyst. [\[Link\]](#)
- OEAlabs.com. (2024). PLATINUM CATALYST, 5% PT ON 3MM ALUMINA PELLETS, OEA - Safety Data Sheet. [\[Link\]](#)
- University of Windsor. (2007). Electrophilic Activation of Alkenes by Platinum(II): So Much More Than a Slow Version of Palladium(II). [\[Link\]](#)
- YSI. SAFETY DATA SHEET - 5% Platinum on Silica. [\[Link\]](#)
- Rock Chemicals, Inc. Di- μ -chloro-bis(cyclohexene)platinum(II). [\[Link\]](#)
- Mateck. Pt- Di--chloro bis[chloro(cyclohexene) platinum(II)]. [\[Link\]](#)
- HANARO TR. Platinum (Pt) Di?chloro bis [chloro (cyclohexene) platinum(II)]. [\[Link\]](#)
- AMERICAN ELEMENTS. Dichloro(1,2-diaminocyclohexane)platinum(II). [\[Link\]](#)
- PubMed Central (PMC) - NIH. (2020). Platinum-Catalyzed Hydrosilylation in Polymer Chemistry. [\[Link\]](#)
- Inorganic Syntheses. (1972). Cyclic-Diolefin Complexes of Platinum and Palladium. [\[Link\]](#)
- Google Patents. Preparation method of dichloro(1,5-cyclooctadiene)
- PubChem. Dichloro[(1R,2R)-1,2-cyclohexanediamine]platinum. [\[Link\]](#)

- Mount Allison University. (2020). The synthesis and characterization of novel platinum(II) complexes containing bulky aromatic groups. [[Link](#)]
- Chemical Communications (RSC Publishing). (2019). Simply accessible platinum(ii) complexes enabling alkene hydrosilylation at ppm catalyst loadings. [[Link](#)]
- ResearchGate. (2007). Catalysis of hydrosilylation: Part XXIV. H₂PtCl₆ in cyclohexanone as hydrosilylation catalyst—what is the active species in this catalytic system?. [[Link](#)]
- PubMed Central (PMC). (2024). Synthesis, structure, catalytic and cytotoxic activities of chlorido(5-nitroquinolin-8-olato-κ²N,O)(tricyclohexylphosphine-κP)platinum(II). [[Link](#)]
- PubMed Central (PMC) - NIH. (2022). Factors Affecting the Stability of Platinum(II) Complexes with 1,2,4-Triazolo[1,5-a]pyrimidine Derivatives and Tetrahydrothiophene-1-Oxide or Diphenyl Sulfoxide. [[Link](#)]
- Google Patents. (2016). Platinum catalyzed hydrosilylation reactions utilizing cyclodiene additives.
- PubMed Central (PMC) - NIH. (2021). Selective hydrosilylation of allyl chloride with trichlorosilane. [[Link](#)]
- Journal of the Chemical Society, Dalton Transactions (RSC Publishing). (1975). Interaction of acyl chlorides and triethylsilane catalysed by cis-di-chlorobis(triphenylphosphine)platinum(II) and related complexes. [[Link](#)]

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Sources

- [1. Unveiling the Potential of Platinum in Homogeneous Catalysis: A Review of Pt-NHC Chemistry and Pt-Catalysed Hydrosilylation Reactions: Part I | Johnson Matthey Technology Review \[technology.matthey.com\]](#)

- [2. researchgate.net \[researchgate.net\]](#)
- [3. rockchemicalsinc.com \[rockchemicalsinc.com\]](#)
- [4. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [5. parchem.com \[parchem.com\]](#)
- [6. 60134-75-0\[trans-Di-m-Chlorobis\[chloro\(cyclohexene\)platinum\(II\)\]\]BLD Pharm \[bldpharm.com\]](#)
- [7. Synthesis, structure, catalytic and cytotoxic activities of chlorido\(5-nitroquinolin-8-olato-κ2N,O\)\(tricyclohexylphosphine-κP\)platinum\(II\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. fishersci.at \[fishersci.at\]](#)
- [9. shimadzu.eu \[shimadzu.eu\]](#)
- [10. Platinum-Catalyzed Hydrosilylation in Polymer Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Simply accessible platinum\(ii\) complexes enabling alkene hydrosilylation at ppm catalyst loadings - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Selective hydrosilylation of allyl chloride with trichlorosilane - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Dichloro\[\(1R,2R\)-1,2-cyclohexanediamine\]platinum | C6H14Cl2N2Pt | CID 9821202 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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